

A Comparative Analysis of Adipate Plasticizer Leaching in Polymers

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Compound of Interest

Compound Name: *Diisononyl adipate*

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This guide provides an objective comparison of the leaching characteristics of various adipate plasticizers commonly used in polymers for medical devices, pharmaceutical packaging, and laboratory equipment. Understanding the migration potential of these additives is critical for ensuring the safety and efficacy of drug products and the integrity of research experiments. This document summarizes available quantitative data, details experimental methodologies for leaching studies, and visualizes the typical workflow for such analyses.

The selection of a suitable plasticizer involves a trade-off between performance, such as achieving desired flexibility, and safety, particularly minimizing the leaching of potentially harmful substances. Adipate plasticizers are a class of non-phthalate plasticizers often considered as alternatives to traditional phthalates like di(2-ethylhexyl) phthalate (DEHP), which has faced regulatory scrutiny due to health concerns.^{[1][2]} This guide focuses on the comparative leaching profiles of common adipate plasticizers.

Quantitative Data Summary: Leaching of Adipate Plasticizers

The following tables summarize the migration levels of various adipate plasticizers from polyvinyl chloride (PVC) and other polymers into food simulants and biological fluids. It is important to note that a direct head-to-head comparison of all adipate plasticizers under identical conditions is not readily available in the published literature. Therefore, the data

presented is collated from various studies, and the experimental conditions are specified to provide context. Direct comparison of values across different studies should be made with caution.

Table 1: Migration of Di(2-ethylhexyl) Adipate (DEHA)

Polymer	Simulant/Medium	Temperature (°C)	Time	Migration Level	Citation(s)
PVC	Cheese (Kefalotyri)	5	240 h	345.4 mg/kg (18.9 mg/dm ²)	[3]
PVC	Cheese (Edam)	5	240 h	222.5 mg/kg (12.2 mg/dm ²)	[3]
PVC	Cheese (Feta)	5	240 h	133.9 mg/kg (7.3 mg/dm ²)	[3]
PE	Cheese (Cheddar)	5	14 days	194.3 mg/kg (10.6 mg/dm ²)	[4]
PE	Cheese (Gouda)	5	14 days	134.3 mg/kg (7.3 mg/dm ²)	[4]
PE	Cheese (Feta)	5	14 days	97.3 mg/kg (5.3 mg/dm ²)	[4]
PVC	Isooctane	20	0.5 h (equilibrium)	~10.8 mg/L (1.8 mg/dm ²)	[5]
PVC	Olive Oil	40	10 days	> 4 mg/dm ² in 89% of samples	[6]

Table 2: Comparative Migration of Adipate and Other Plasticizers

Plasticizer	Polymer	Simulant/Medium	Temperature (°C)	Time	Migration Level	Citation(s)
DEHA	PVC	Isooctane	20	Equilibrium	higher than ATBC	[5]
ATBC	PVC	Isooctane	20	Equilibrium	-	[5]
DEHP	PVC	Labile Blood Products	Day 1	5.0 times	higher than DINCH	[7]
DINCH	PVC	Labile Blood Products	Day 1	-	[7]	
DEHP	PVC	Labile Blood Products	Day 1	8.5 times	higher than DEHT	[7]
DEHT	PVC	Labile Blood Products	Day 1	-	[7]	

DEHP: Di(2-ethylhexyl) phthalate, ATBC: Acetyltributyl citrate, DINCH: Diisononylcyclohexane-1,2-dicarboxylate, DEHT: Di(2-ethylhexyl) terephthalate. These are included for comparison as common alternatives.

Experimental Protocols for Leaching Studies

The following is a generalized methodology for determining the migration of plasticizers from a polymer matrix, based on common practices and European standards such as the EN 1186 series.

1. Preparation of Test Specimens:

- Samples of the plastic material of known thickness and surface area are prepared.

- The samples are cleaned with a suitable solvent (e.g., ethanol) to remove any surface contamination and then dried.

2. Selection of Food Simulant/Medium:

- The choice of simulant depends on the intended application of the plastic. Common food simulants include:
 - Simulant A: 10% (v/v) ethanol in water for aqueous foods.
 - Simulant B: 3% (w/v) acetic acid in water for acidic foods.
 - Simulant C: 20% or 50% (v/v) ethanol in water for alcoholic foods.
 - Simulant D1: Vegetable oil (e.g., olive oil) for fatty foods.
 - Simulant D2: Isooctane or 95% ethanol as alternative fatty food simulants.

- For pharmaceutical applications, the actual drug formulation or a suitable simulant may be used.

3. Migration Test Conditions:

- The test specimens are immersed in the chosen simulant in a sealed container at a specified surface area to volume ratio (e.g., 6 dm² per 1 L of simulant).
- The migration cell is incubated at a controlled temperature for a defined period. These conditions are chosen to represent the intended use or worst-case scenario (e.g., 10 days at 40°C for long-term storage at room temperature).

4. Sample Extraction and Analysis:

- After incubation, the plastic specimens are removed.
- The simulant is then analyzed for the presence and quantity of the leached plasticizer.
- For aqueous simulants, a liquid-liquid extraction with a non-polar solvent (e.g., hexane) is typically performed to concentrate the plasticizer.

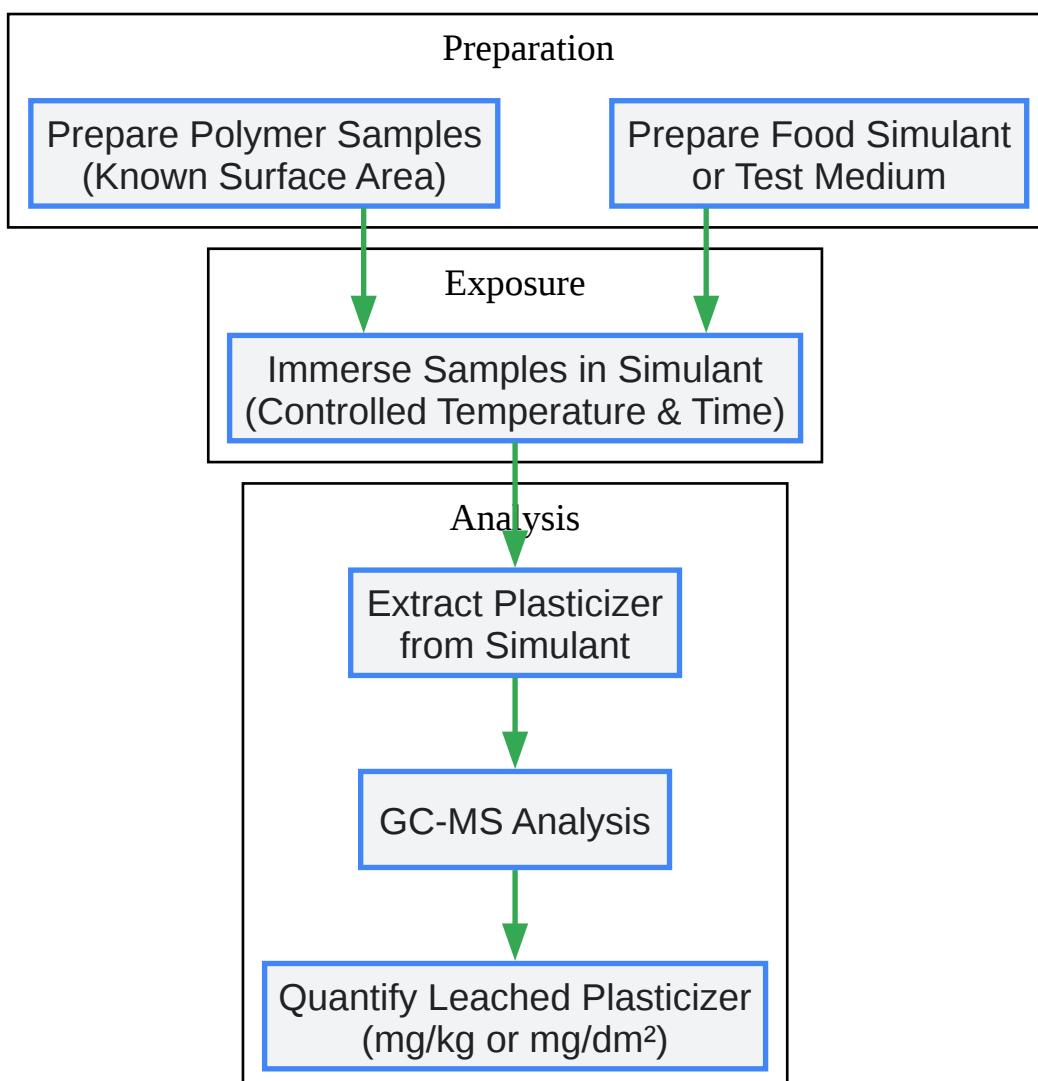
- For fatty food simulants like olive oil, a clean-up step such as size-exclusion chromatography may be necessary to remove triglycerides before analysis.[6]
- The extracted and concentrated sample is then analyzed using an appropriate analytical technique, most commonly Gas Chromatography-Mass Spectrometry (GC-MS).[8]

5. Quantification:

- A calibration curve is generated using standard solutions of the target plasticizer at known concentrations.
- The concentration of the plasticizer in the sample is determined by comparing its response to the calibration curve.
- The migration is typically expressed in mg of plasticizer per kg of food simulant (mg/kg) or mg of plasticizer per square decimeter of the plastic surface area (mg/dm²).

Visualization of Experimental Workflow

The following diagram illustrates the typical workflow for a plasticizer leaching study.



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Caption: Workflow for a typical plasticizer migration study.

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